

Understanding the function of the aminooxy group in selective protein labeling.

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Compound of Interest

Compound Name: *t*-Boc-Aminooxy-PEG12-Boc

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The Aminooxy Group: A Linchpin for Selective Protein Labeling

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

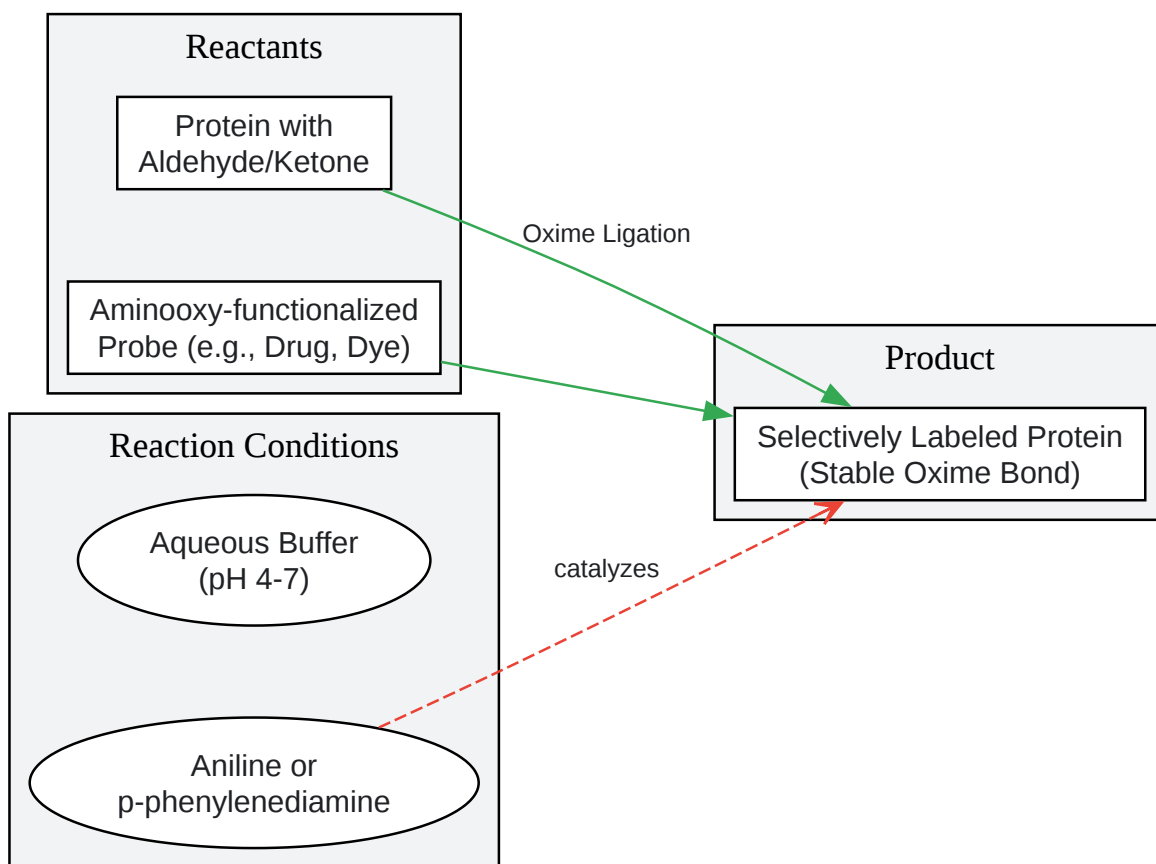
In the intricate world of proteomics and drug development, the ability to selectively modify proteins is paramount. This guide delves into the core of a powerful bioconjugation technique: the use of the aminooxy group for selective protein labeling. This method, centered around the formation of a stable oxime bond, offers a robust and versatile tool for a myriad of applications, from fundamental biological studies to the construction of sophisticated therapeutic agents like antibody-drug conjugates (ADCs).

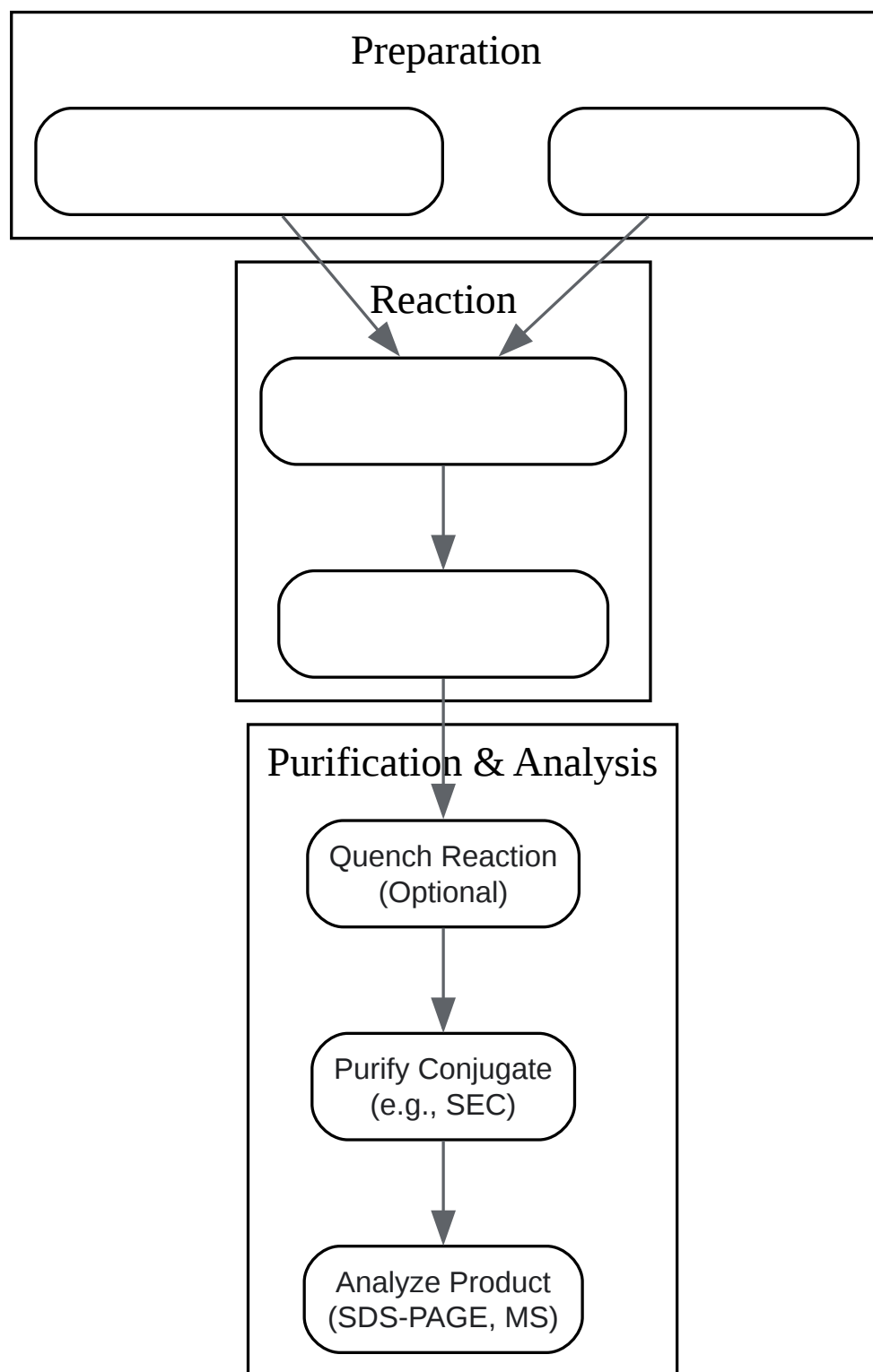
The Chemistry of Selectivity: Oxime Ligation

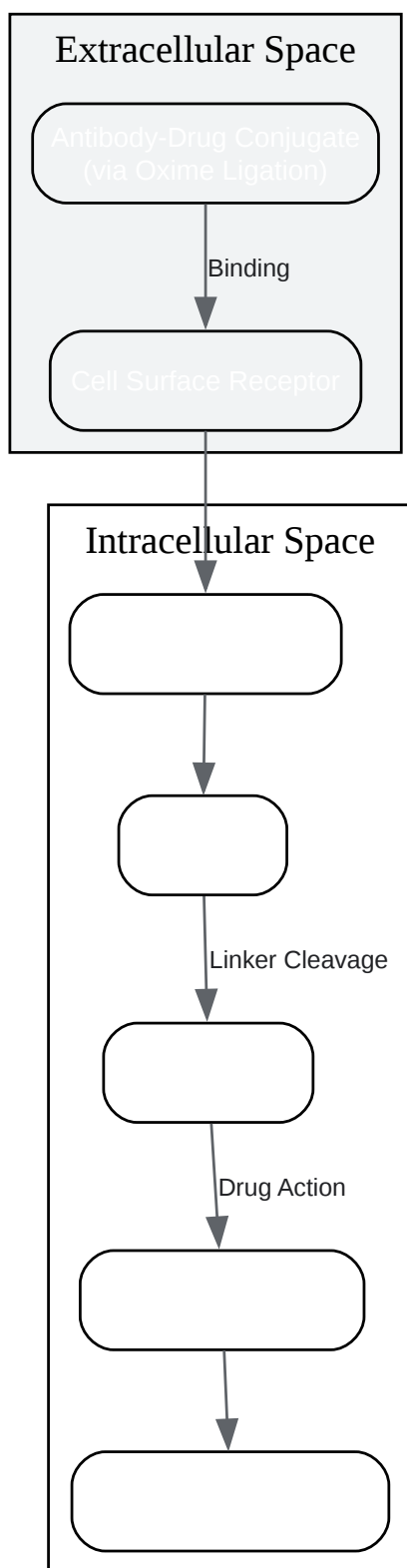
At the heart of this technology lies the oxime ligation, a chemoselective reaction between an aminooxy group ($-ONH_2$) and a carbonyl group (an aldehyde or a ketone).^{[1][2]} This reaction is classified as bioorthogonal, meaning it proceeds efficiently in a biological environment without interfering with or being interfered by the vast array of other functional groups present in proteins and other biomolecules.^{[3][4]}

The primary product of this ligation is a stable oxime bond.^{[5][6]} The reaction is typically carried out in aqueous media under mild pH conditions, generally between pH 4 and 7.^{[1][4]} The

efficiency and rate of oxime ligation can be significantly enhanced by the use of catalysts, with aniline and its derivatives being the most common.[\[1\]](#)[\[2\]](#)[\[7\]](#)







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